

An In-depth Technical Guide to the Safety Data of 1-Octanol-d5

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety data for **1-Octanol-d5**, drawing from available information for its non-deuterated analogue, **1-Octanol**. The substitution of deuterium for hydrogen is not expected to significantly alter the chemical's primary hazards. This document is intended to provide essential safety information for handling, storage, and emergency procedures.

Section 1: Chemical Identification and Physical Properties

1-Octanol-d5 is a deuterated form of 1-octanol, a fatty alcohol. While specific data for the deuterated compound is limited, the physical and chemical properties are expected to be very similar to 1-octanol.

Table 1: Physical and Chemical Properties of 1-Octanol



Property	Value	Source
Molecular Formula	C8H13D5O	N/A
Appearance	Colorless liquid	[1][2]
Odor	Penetrating aromatic, fresh orange-rose	[1][2]
Melting Point	-15 °C (5 °F)	
Boiling Point	196 °C (385 °F)	
Density	0.827 g/cm³ at 25 °C (77 °F)	
Flash Point	81 °C (178 °F) c.c.	[1][3]
Autoignition Temperature	270 °C (518 °F)	[4]
Solubility in Water	Insoluble (540 mg/L at 25 °C)	[1][5]
Vapor Pressure	0.14 mmHg at 25 °C	
Vapor Density	4.5 (vs air)	
Refractive Index	n20/D 1.429 [6]	

Section 2: Hazard Identification and GHS Classification

1-Octanol is classified as a combustible liquid that causes serious eye irritation and is harmful to aquatic life with long-lasting effects.[7]

GHS Hazard Statements:

• H227: Combustible liquid.[4]

• H319: Causes serious eye irritation.[8]

• H412: Harmful to aquatic life with long lasting effects.[8]

Signal Word: Warning[7]



Hazard Pictogram:

Click to download full resolution via product page

GHS Exclamation Mark Pictogram

Section 3: Toxicological Information

The primary toxicological concerns associated with 1-octanol are eye irritation and potential for central nervous system depression with significant exposure. The toxicological properties of **1-Octanol-d5** have not been thoroughly investigated, but are expected to be similar to the non-deuterated form.

Table 2: Acute Toxicity Data for 1-Octanol

Route of Exposure	Endpoint	Value	Species	Source
Oral	LD50	>3200 mg/kg	Rat	[5]
Oral	LD50	1790 mg/kg	Mouse	[4]
Dermal	LD50	>2000 - 4000 mg/kg	Rabbit	[9]
Dermal	LD50	>5000 mg/kg	N/A	[5]

Key Toxicological Effects:



- Eye Irritation: Causes serious eye irritation.[8] In rabbit studies, it caused transient injury to the corneal epithelium with recovery in 48 hours.[1]
- Skin Irritation: May cause mild skin irritation.[3] Prolonged contact can lead to defatting of the skin, causing dryness or cracking.[3]
- Inhalation: Vapors may irritate the respiratory tract.[1][3] High concentrations can lead to central nervous system effects such as headache, nausea, and narcosis.
- Ingestion: Harmful if swallowed.[10] Aspiration into the lungs may result in chemical pneumonitis.[3]
- · Carcinogenicity: Not classified as a carcinogen by IARC, NTP, or OSHA.

Section 4: Experimental Protocols

The toxicological and physical property data presented are based on standardized testing protocols, primarily those established by the OECD (Organisation for Economic Co-operation and Development).

Methodology for Key Experiments:

- Acute Oral Toxicity (LD50): The OECD 401 guideline is a typical method. This involves
 administering the substance to a group of fasted animals (e.g., rats) via oral gavage. The
 animals are observed for a set period (e.g., 14 days) for signs of toxicity and mortality. The
 LD50 is the statistically estimated dose that would be lethal to 50% of the test population.[8]
- Acute Dermal Toxicity (LD50): Following a method like OECD 402, the substance is applied
 to a shaved area of the skin of the test animal (e.g., rabbit). The area is covered with a
 porous gauze dressing for 24 hours. Observations for toxicity and mortality are made over a
 specified period.[8]
- Acute Fish Toxicity (LC50): The OECD 203 guideline is used to determine the concentration
 of a chemical that is lethal to 50% of a test fish species (e.g., fathead minnow) over a 96hour period in a flow-through test system.

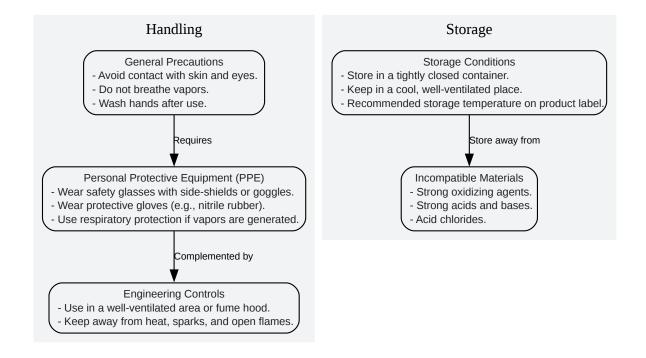


• Flash Point Determination: The flash point is typically determined using a closed-cup method, where the vapor above the liquid is tested for its ability to be ignited by a flame.

Section 5: Handling, Storage, and Emergency Procedures

Proper handling and storage are crucial to ensure safety in a laboratory setting.

Handling and Storage Workflow:



Click to download full resolution via product page

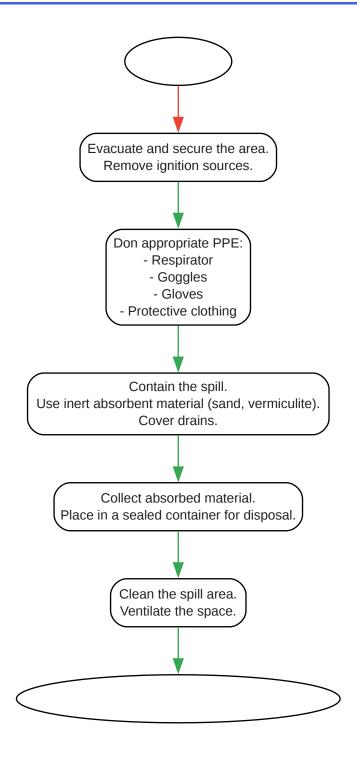
Workflow for Safe Handling and Storage

Emergency Procedures:

In the event of an accidental release or exposure, the following procedures should be followed.

Chemical Spill Response Workflow:





Click to download full resolution via product page

Logical Workflow for Spill Response

First-Aid Measures:

• If Inhaled: Move the person to fresh air.



- In Case of Skin Contact: Immediately remove all contaminated clothing. Rinse skin with water/shower.
- In Case of Eye Contact: Rinse out with plenty of water. Remove contact lenses if present and easy to do so. Continue rinsing. Call an ophthalmologist.[7]
- If Swallowed: Do not induce vomiting due to the risk of aspiration. Keep airways free. Call a
 physician immediately.

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use alcohol-resistant foam, carbon dioxide, dry powder, or water spray.[8][11]
- Specific Hazards: The substance is combustible. Vapors are heavier than air and may form explosive mixtures with air upon intense heating.[7]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus and full protective gear.[11]

Section 6: Disposal Considerations

Dispose of **1-Octanol-d5** and its container in accordance with local, regional, and national regulations. The material may be burned in a chemical incinerator equipped with an afterburner and scrubber. Do not allow the product to enter drains or waterways.[12]

This document is intended as a guide and is not exhaustive. Always refer to the most current Safety Data Sheet provided by the supplier before handling the chemical.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

• 1. 1-Octanol | C8H18O | CID 957 - PubChem [pubchem.ncbi.nlm.nih.gov]



- 2. 1-Octanol CAS#: 111-87-5 [m.chemicalbook.com]
- 3. ICSC 1030 1-OCTANOL [chemicalsafety.ilo.org]
- 4. agilent.com [agilent.com]
- 5. westliberty.edu [westliberty.edu]
- 6. 1-Octanol [chembk.com]
- 7. consolidated-chemical.com [consolidated-chemical.com]
- 8. pentachemicals.eu [pentachemicals.eu]
- 9. carlroth.com:443 [carlroth.com:443]
- 10. 1-Octanol SDS (Safety Data Sheet) | Flinn Scientific [flinnsci.com]
- 11. fishersci.com [fishersci.com]
- 12. cdhfinechemical.com [cdhfinechemical.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Safety Data of 1-Octanol-d5]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15619323#1-octanol-d5-safety-data-sheet-sds-information]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote







BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com